

A Comprehensive Technical Guide to the Physical and Chemical Properties of Aluminum Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminium iodide

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Introduction

Aluminum iodide (AlI_3) is a versatile inorganic compound that serves as a powerful Lewis acid in various chemical transformations. Its utility in organic synthesis, particularly in the cleavage of ether and ester bonds, as well as in deoxygenation reactions, makes it a valuable reagent for researchers and drug development professionals. This technical guide provides an in-depth overview of the physical and chemical properties of aluminum iodide, complete with detailed experimental protocols and visualizations to facilitate its effective use in a laboratory setting.

Physical Properties of Aluminum Iodide

Aluminum iodide is typically encountered in its anhydrous (AlI_3) and hexahydrated ($\text{AlI}_3 \cdot 6\text{H}_2\text{O}$) forms. The physical properties of both are summarized below.

Property	Anhydrous Aluminum Iodide (AlI ₃)	Aluminum Iodide Hexahydrate (AlI ₃ ·6H ₂ O)
Molar Mass	407.695 g/mol [1][2]	515.786 g/mol [1][2]
Appearance	White to yellowish-brown powder or lumps[3][4]	Yellowish powder[1][2]
Density	3.98 g/cm ³ [1][2]	2.63 g/cm ³ [1][2]
Melting Point	188.28 °C (461.43 K)[1]	185 °C (decomposes)[1]
Boiling Point	382 °C (655 K) (sublimes)[1]	Not applicable
Solubility	Very soluble in water (with partial hydrolysis), soluble in alcohol, ether, and carbon disulfide.[1][3]	Soluble in water, alcohol, and ether.[1]
Crystal Structure	Monoclinic[1]	Not specified

Chemical Properties and Reactivity

Anhydrous aluminum iodide is a potent Lewis acid, readily accepting electron pairs.[1][2][5] This property underpins its reactivity and applications in organic synthesis.

- Lewis Acidity:** The aluminum center in AlI₃ is electron-deficient, making it a strong Lewis acid. It readily forms adducts with Lewis bases such as ethers, amines, and carbonyl compounds.
- Reactivity with Water:** Anhydrous aluminum iodide reacts vigorously with water, undergoing hydrolysis to form aluminum hydroxide and hydrogen iodide.[3][6] This reaction is highly exothermic. The hexahydrated form is the result of the reaction between metallic aluminum or aluminum hydroxide with hydroiodic acid.[1][7]
- Ether and Ester Cleavage:** One of the most significant applications of aluminum iodide is the cleavage of C-O bonds in ethers and esters.[1][4][7] This is particularly useful for the deprotection of hydroxyl and carboxyl groups in complex molecules.
- Deoxygenation of Epoxides:** Aluminum iodide is an effective reagent for the deoxygenation of epoxides to the corresponding alkenes.[1][7]

Experimental Protocols

Synthesis of Anhydrous Aluminum Iodide

This protocol describes the direct synthesis of anhydrous aluminum iodide from its elements. The reaction is highly exothermic and should be performed in a well-ventilated fume hood with appropriate safety precautions.

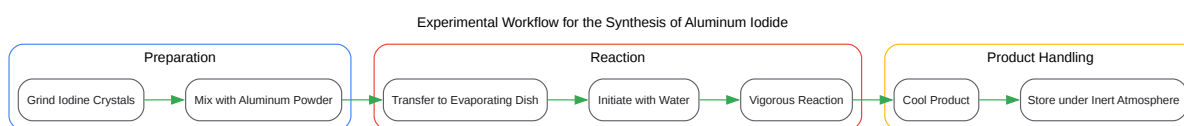
Materials:

- Aluminum powder (fine)
- Iodine crystals
- Mortar and pestle
- Evaporating dish
- Heat-resistant mat
- Teat pipette
- Water

Procedure:

- In a fume hood, finely grind 4.0 g of iodine crystals using a clean, dry mortar and pestle.[\[1\]](#)[\[6\]](#)
- Carefully and thoroughly mix the ground iodine with 0.5 g of fine aluminum powder.[\[1\]](#)[\[6\]](#)
- Transfer the mixture to an evaporating dish placed on a heat-resistant mat and form a small mound with an indentation at the top.[\[1\]](#)
- Using a teat pipette, add 2-3 drops of water to the indentation in the mixture.[\[1\]](#) An induction period may occur before the reaction initiates.
- The reaction will proceed vigorously with the evolution of heat, light, and purple iodine vapor.[\[7\]](#)[\[8\]](#)[\[9\]](#) The resulting white to off-white solid is anhydrous aluminum iodide.

- Allow the product to cool completely in the fume hood before handling. Due to its hygroscopic nature, it should be stored in a tightly sealed container under an inert atmosphere.



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Workflow for the synthesis of anhydrous aluminum iodide.

Characterization of Aluminum Iodide

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)

Procedure:

- Finely powder a small amount of anhydrous aluminum iodide in a dry environment (e.g., a glove box).
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample at a rate of 10-15 °C per minute initially.
- Observe the sample closely as the temperature approaches the expected melting point (around 188 °C).
- Reduce the heating rate to 1-2 °C per minute to accurately determine the melting range.

- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample has melted. This range is the melting point.

Procedure:

- Weigh approximately 100 mg of aluminum iodide into a test tube.
- Add 1 mL of the desired solvent (e.g., water, ethanol, diethyl ether, carbon disulfide) to the test tube.
- Vigorously shake the test tube for 1-2 minutes.
- Observe if the solid has completely dissolved.
- If the solid dissolves, it is considered soluble. If it does not, it is insoluble. For partially soluble compounds, further quantitative analysis would be required. Note that aluminum iodide will react with water.^[3]
- FTIR Spectroscopy:
 - Due to the moisture sensitivity of anhydrous AlI_3 , prepare the sample in a dry environment (glove box).
 - Prepare a KBr pellet by mixing a small amount of finely ground AlI_3 (approx. 1-2 mg) with dry KBr powder (approx. 100-200 mg).^{[10][11]}
 - Press the mixture into a transparent pellet using a hydraulic press.^[11]
 - Acquire the FTIR spectrum in the range of 4000-400 cm^{-1} .
- Raman Spectroscopy:
 - In a dry environment, load a small amount of anhydrous AlI_3 into a glass capillary tube and seal it.
 - Place the capillary tube in the sample holder of the Raman spectrometer.
 - Acquire the Raman spectrum using an appropriate laser wavelength and power.

- ^{27}Al NMR Spectroscopy:
 - Dissolve the aluminum iodide sample in a suitable anhydrous deuterated solvent in which it is soluble (e.g., acetonitrile- d_3).
 - Use a solution of $\text{Al}(\text{NO}_3)_3$ in D_2O as an external reference.[\[12\]](#)[\[13\]](#)
 - Acquire the ^{27}Al NMR spectrum. The chemical shift will provide information about the coordination environment of the aluminum atom.

Cleavage of an Aryl Ether: Anisole

This protocol describes a representative procedure for the cleavage of the methyl ether bond in anisole to yield phenol.

Materials:

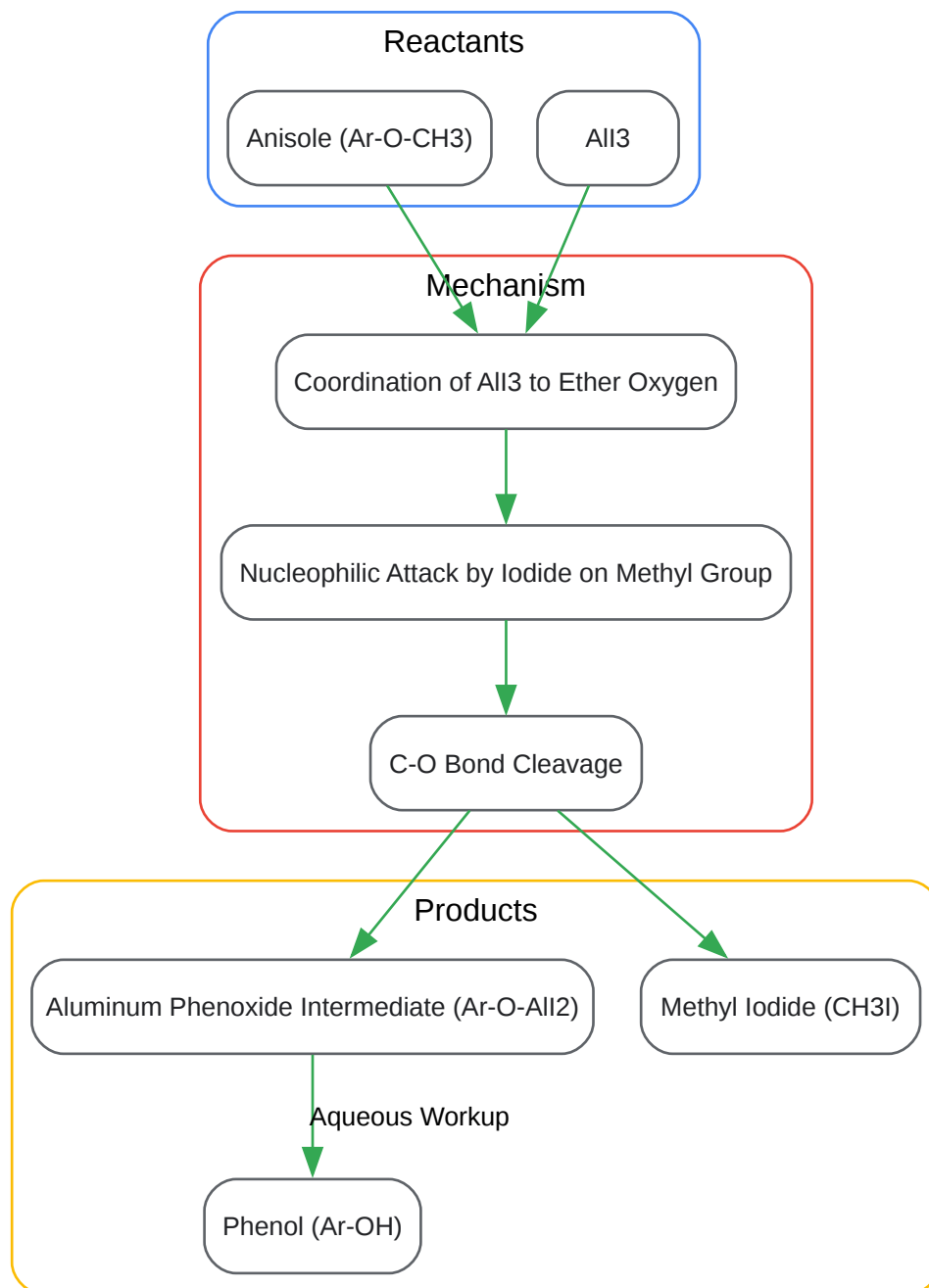
- Anhydrous aluminum iodide
- Anisole
- Anhydrous acetonitrile
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Standard workup and purification apparatus

Procedure:

- In a dry round-bottom flask under an inert atmosphere, add anhydrous aluminum iodide (e.g., 1.1 equivalents).
- Add anhydrous acetonitrile as the solvent.
- To this suspension, add anisole (1 equivalent).

- Heat the reaction mixture to reflux (approximately 80 °C) and monitor the reaction progress by TLC or GC.
- Upon completion, cool the reaction mixture to room temperature.
- Carefully quench the reaction by the slow addition of water.
- Perform a standard aqueous workup, including extraction with an organic solvent (e.g., diethyl ether), washing of the organic layer, drying, and solvent removal to obtain the crude phenol product.
- Purify the product by column chromatography or distillation.

Mechanism of Aryl Ether Cleavage by Aluminum Iodide



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Mechanism of aryl ether cleavage by aluminum iodide.

Deoxygenation of an Epoxide: Styrene Oxide

This protocol outlines a general procedure for the deoxygenation of styrene oxide to styrene.

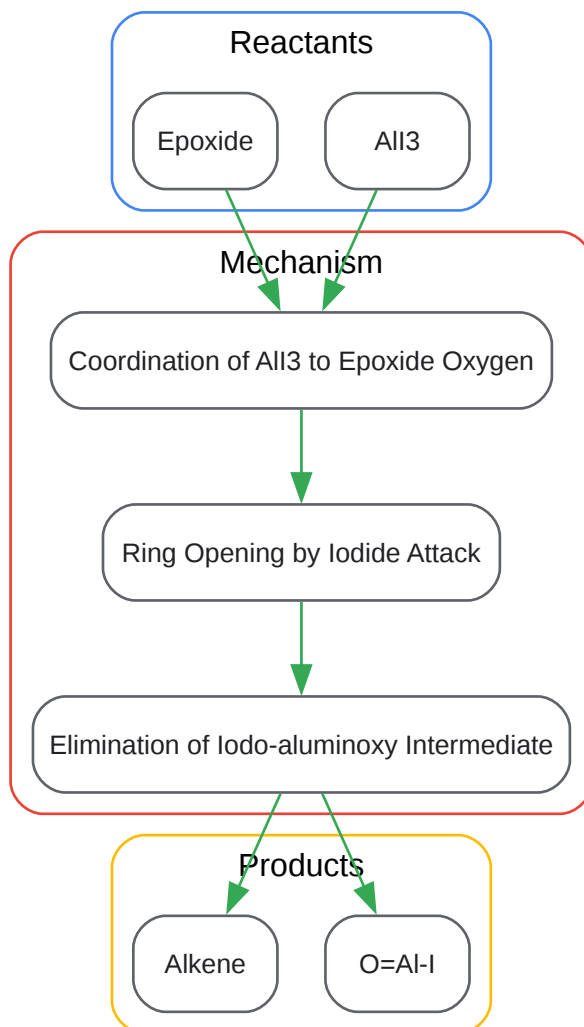
Materials:

- Anhydrous aluminum iodide
- Styrene oxide
- Anhydrous solvent (e.g., acetonitrile or carbon disulfide)
- Round-bottom flask
- Magnetic stirrer
- Standard workup and purification apparatus

Procedure:

- In a dry round-bottom flask under an inert atmosphere, dissolve styrene oxide (1 equivalent) in an anhydrous solvent.
- Cool the solution in an ice bath.
- Add anhydrous aluminum iodide (e.g., 1.1 equivalents) portion-wise with stirring.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitor by TLC or GC).
- Upon completion, carefully quench the reaction with a saturated aqueous solution of sodium thiosulfate to reduce any excess iodine.
- Perform a standard aqueous workup, including extraction with an organic solvent, washing, drying, and solvent removal.
- Purify the resulting styrene by distillation or column chromatography.

Mechanism of Epoxide Deoxygenation by Aluminum Iodide



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Mechanism of epoxide deoxygenation by aluminum iodide.

Safety and Handling

Anhydrous aluminum iodide is a corrosive and moisture-sensitive compound.[6] It should be handled in a fume hood, and personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. It reacts violently with water and should be stored under an inert atmosphere in a cool, dry place. In case of spills, do not use water for cleanup. Instead, use a dry absorbent material.

Conclusion

Aluminum iodide is a powerful reagent with significant applications in organic synthesis. Its strong Lewis acidity enables the cleavage of robust chemical bonds and the deoxygenation of functional groups, making it an invaluable tool for chemists in research and industry. A thorough understanding of its physical and chemical properties, coupled with careful adherence to the provided experimental protocols, will ensure its safe and effective use in the laboratory.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical and Chemical Properties of Aluminum Iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8577140#physical-and-chemical-properties-of-aluminium-iodide]

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